Application Note: Cyclohexylphosphonic Dichloride in Phosphonate Synthesis

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Compound of Interest

Compound Name:	*Cyclohexylphosphonic dichloride*
CAS No.:	*1005-22-7*
Cat. No.:	*B093389*

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Abstract

Cyclohexylphosphonic dichloride (CPDC, CAS 1005-22-7) is a versatile electrophilic phosphorus reagent used to introduce the lipophilic cyclohexyl-phosphonate motif into biological and functional materials. Unlike its aromatic analogues (e.g., phenylphosphonic dichloride), CPDC offers a non-planar, sterically demanding aliphatic core that enhances the metabolic stability and membrane permeability of target pharmacophores. This guide details the mechanistic principles, synthetic protocols, and safety considerations for utilizing CPDC to synthesize symmetric and asymmetric phosphonates.

Chemical Profile & Strategic Utility

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Property	Specification
Chemical Name	Cyclohexylphosphonic dichloride
CAS Number	1005-22-7
Molecular Formula	
Molecular Weight	201.03 g/mol
Appearance	Colorless to pale yellow fuming liquid
Reactivity Class	Hard Electrophile (Phosphorylating Agent)

Strategic Application in Drug Design: The cyclohexyl group serves as a bioisostere for phenyl rings but possesses distinct physicochemical properties. It increases

character (Fsp3), which is correlated with improved clinical success in drug candidates by enhancing solubility and reducing "flatness"-related toxicity. In phosphonate synthesis, CPDC acts as a "linchpin," allowing the sequential attachment of two different nucleophiles (ROH, RNH2) to the phosphorus center.

Mechanistic Insight: Nucleophilic Substitution at Phosphorus

The conversion of CPDC to a phosphonate ester proceeds via an associative Nucleophilic Substitution (

) mechanism. This reaction is highly sensitive to steric hindrance and electronic effects.

The Reaction Pathway[1][2][3][4][5]

- Nucleophilic Attack: The alcohol oxygen attacks the electrophilic phosphorus atom.
- Pentacoordinate Intermediate: A trigonal bipyramidal transition state/intermediate forms.
- Leaving Group Departure: Chloride is expelled.
- Proton Transfer: A base (scavenger) removes the proton to prevent acid-catalyzed hydrolysis or side reactions.

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Key Selectivity Insight: The first chlorine atom is displaced significantly faster than the second. This kinetic difference allows for the synthesis of mixed (unsymmetrical) phosphonates by controlling stoichiometry and temperature.

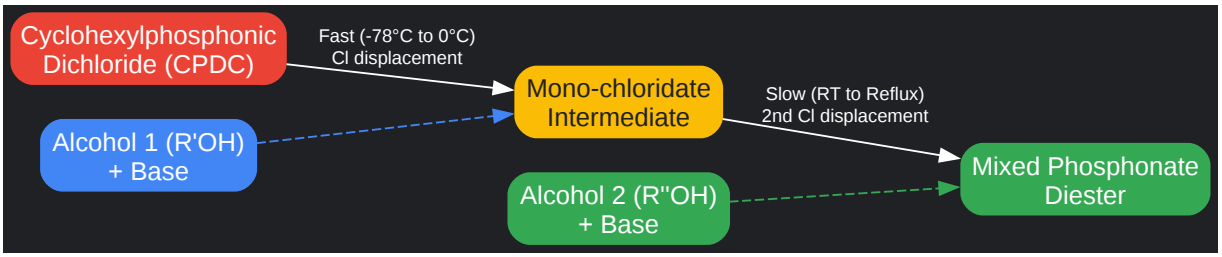

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Figure 1: Sequential substitution logic for synthesizing mixed phosphonates using CPDC.

Detailed Protocol: Synthesis of Dialkyl Cyclohexylphosphonates

This protocol describes the synthesis of a symmetric diester (e.g., Diethyl cyclohexylphosphonate). For mixed esters, stop after Step 3 and introduce the second nucleophile.

Reagents & Equipment

- Substrate: **Cyclohexylphosphonic dichloride** (1.0 equiv)
- Nucleophile: Anhydrous Alcohol (2.1 equiv) (e.g., Ethanol, Phenol)
- Base: Triethylamine (

) or Pyridine (2.2 equiv)
- Solvent: Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Atmosphere: Dry Nitrogen or Argon

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Step-by-Step Methodology

1. Setup and Inerting

- Flame-dry a 2-neck round-bottom flask equipped with a magnetic stir bar and a pressure-equalizing addition funnel.
- Flush with Argon for 15 minutes.
- Critical: CPDC hydrolyzes violently. Ensure all glassware is oven-dried.

2. Reagent Preparation

- Charge the flask with CPDC (10 mmol, 2.01 g) and anhydrous DCM (20 mL).
- Cool the solution to 0°C using an ice/water bath.

3. Primary Addition (The Exotherm)

- Mix the Alcohol (21 mmol) and Triethylamine (22 mmol) in a separate vial with DCM (10 mL).
- Add this mixture dropwise to the CPDC solution over 30 minutes.
- Observation: White precipitate (Triethylamine Hydrochloride) will form immediately.
- Note: Maintain internal temperature < 5°C to prevent side reactions.

4. Reaction Completion

- Allow the mixture to warm to Room Temperature (RT) naturally.
- Stir for 4–12 hours. Monitor conversion via TLC or

  NMR (Shift from ~60 ppm reactant to ~30 ppm product).

5. Workup

- Filter off the amine salt precipitate.

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- Wash the filtrate with:
  - Cold 1M HCl (to remove unreacted amine).
  - Saturated

    (to neutralize acid traces).
  - Brine.
- Dry over anhydrous

  and concentrate under reduced pressure.

6. Purification

- Purify via vacuum distillation (for simple esters) or flash column chromatography (Silica gel, Hexane:EtOAc gradient) for complex alcohols.

Optimization & Troubleshooting

The following table summarizes common issues and validated solutions based on field data.

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Issue	Probable Cause	Corrective Action
Low Yield	Hydrolysis of CPDC	Ensure solvents are anhydrous (<50 ppm water). Use a drying tube or Schlenk line.
Incomplete Reaction	Steric hindrance of Alcohol	Switch base to Pyridine (acts as nucleophilic catalyst). Heat to reflux (40°C) for Step 4.
Oligomerization	Lack of dilution	Increase solvent volume to 0.2 M concentration.
Product Decomposition	Acidic residues	Ensure thorough wash; avoiding silica gel if product is acid-sensitive (use Alumina).

Experimental Workflow Diagram

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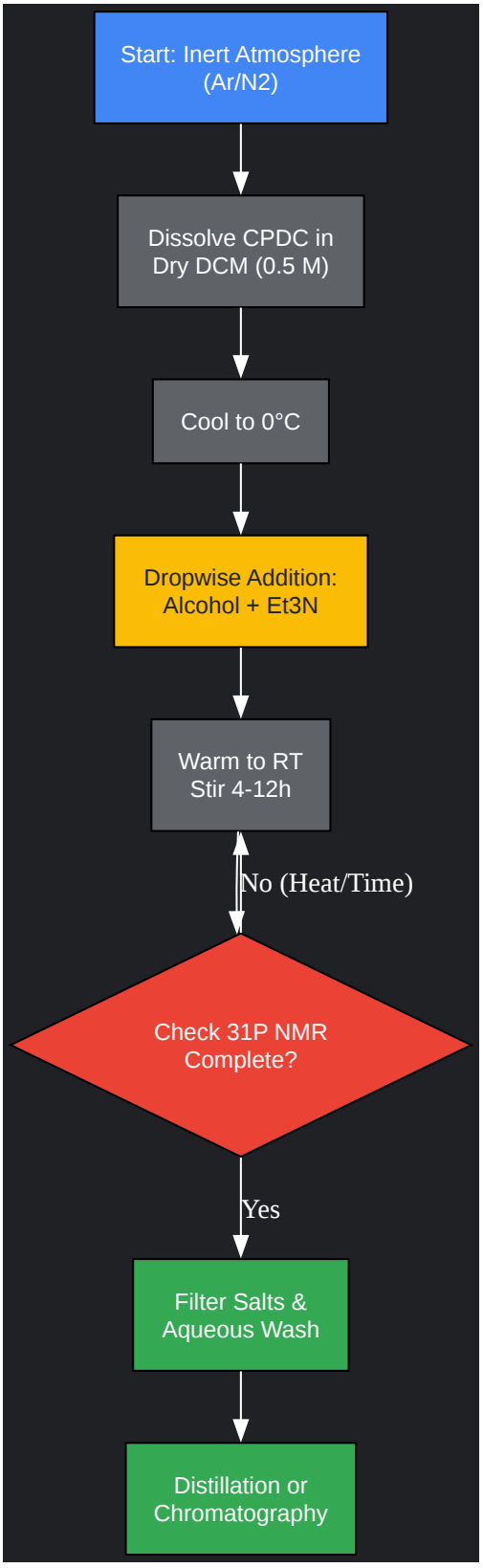

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Figure 2: Operational workflow for the synthesis of dialkyl cyclohexylphosphonates.

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Safety & Handling (E-E-A-T)

Cyclohexylphosphonic dichloride is a Corrosive (Category 1B) and Moisture Sensitive substance.

- Inhalation Hazard: CPDC releases Hydrogen Chloride (HCl) gas immediately upon contact with moisture in the air. All operations must be performed in a functioning fume hood.
- Skin Contact: Causes severe skin burns and eye damage. Wear nitrile gloves (double gloving recommended) and chemical splash goggles.
- Quenching: Do not pour water directly into the pure reagent. Quench excess reagent by adding it slowly to a large volume of ice-cold alkaline water (

) or alcohol.

References

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